

An In-depth Technical Guide to the Synthesis Pathway of Technical Grade Fenitrothion

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Compound of Interest

Compound Name: Fenitrothion

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This technical guide provides a comprehensive overview of the synthesis pathway for technical grade **fenitrothion**, an organophosphate insecticide. The document details the chemical reactions, experimental protocols, and critical quality parameters for the industrial production of this compound. All quantitative data is presented in structured tables for ease of comparison, and key processes are visualized using diagrams generated with Graphviz (DOT language).

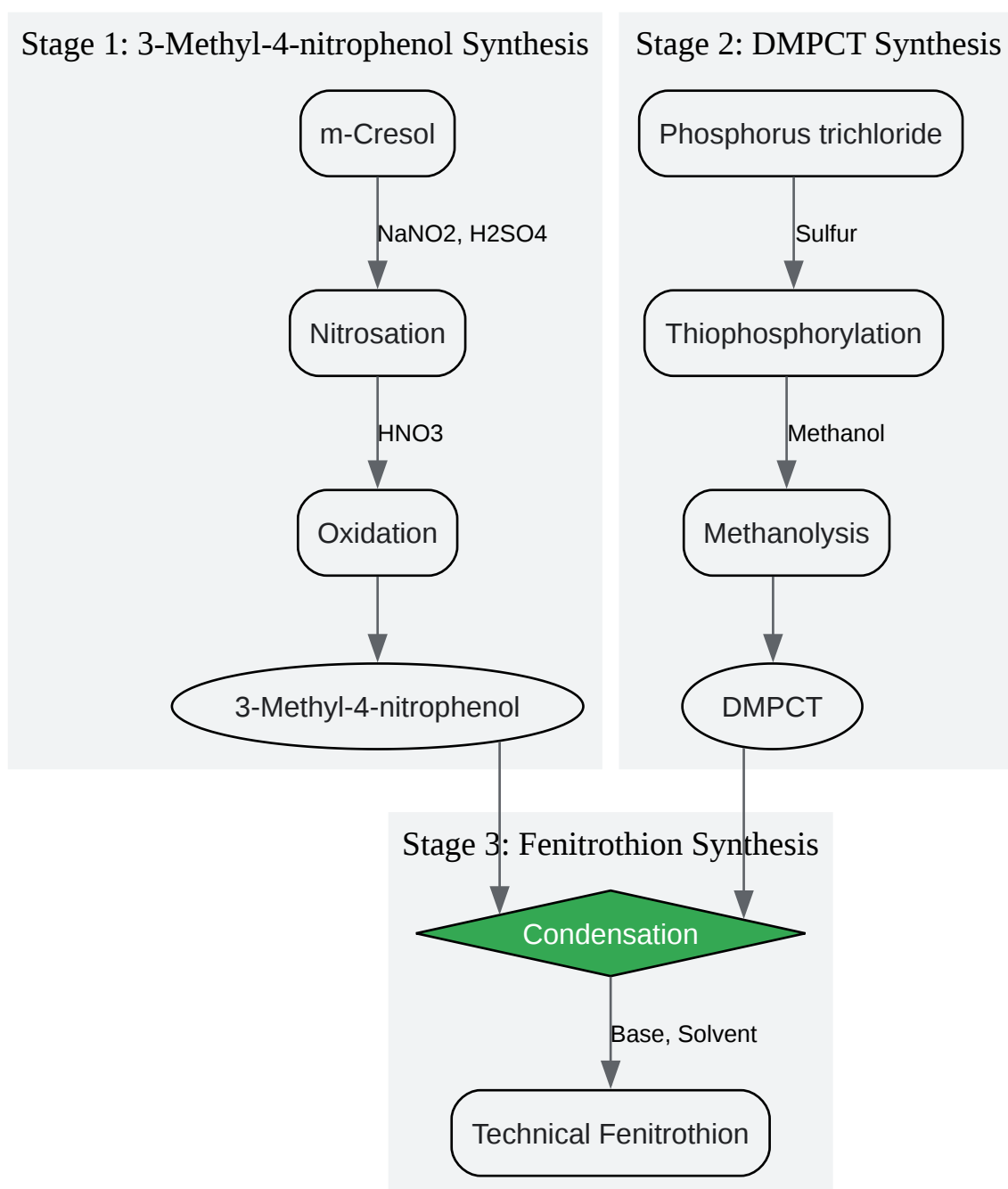
Overview of the Synthesis Pathway

The industrial synthesis of technical grade **fenitrothion** is a multi-step process that primarily involves the condensation of two key intermediates: 3-methyl-4-nitrophenol and O,O-dimethyl phosphorochloridothioate (DMPCT). The overall reaction is an esterification where the phenolic hydroxyl group of 3-methyl-4-nitrophenol attacks the phosphorus atom of DMPCT, leading to the formation of **fenitrothion** and hydrochloric acid as a byproduct.

The synthesis can be broken down into three main stages:

- Stage 1: Synthesis of 3-Methyl-4-nitrophenol
- Stage 2: Synthesis of O,O-Dimethyl phosphorochloridothioate (DMPCT)
- Stage 3: Condensation Reaction to form **Fenitrothion**

A generalized workflow for the synthesis is depicted below:



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Fig. 1: Overall workflow for the synthesis of technical grade **fenitrothion**.

Experimental Protocols

Stage 1: Synthesis of 3-Methyl-4-nitrophenol

The industrial production of 3-methyl-4-nitrophenol typically follows a two-step process involving the nitrosation of m-cresol followed by oxidation.

2.1.1. Nitrosation of m-Cresol

- Reaction: m-cresol is reacted with sodium nitrite in the presence of a mineral acid, such as sulfuric acid, to form 4-nitroso-m-cresol.
- Protocol:
 - To a stirred reactor containing 485 g of 60.2 wt% sulfuric acid, 49 g of industrial grade m-cresol is added. The mixture is cooled to 0°C.
 - Over a period of 1 hour, 100.5 g of a 36.8 wt% aqueous solution of sodium nitrite is added, ensuring the temperature does not exceed 5°C.[1]
 - The reaction mixture is stirred for an additional 30 minutes at the same temperature.

2.1.2. Oxidation of 4-Nitroso-m-cresol

- Reaction: The intermediate 4-nitroso-m-cresol is then oxidized using nitric acid to yield 3-methyl-4-nitrophenol.
- Protocol:
 - To the reaction mixture from the nitrosation step, 320 g of 9.1 wt% nitric acid is added over 2 hours, while maintaining the temperature between 35-45°C.[1]
 - After the addition is complete, the mixture is stirred for an additional hour.
 - The product, 3-methyl-4-nitrophenol, is then isolated by filtration and washed. A yield of approximately 87% can be expected.[2]

A more direct, one-step nitration method exists where m-cresol is added to a mixture of nitric acid and sodium nitrite, which can achieve a higher yield but may be less selective.[2]

Stage 2: Synthesis of O,O-Dimethyl phosphorochloridothioate (DMPCT)

DMPCT is synthesized from phosphorus trichloride in a multi-step process.

- Reaction Scheme:
 - $\text{PCl}_3 + \text{S} \rightarrow \text{PSCl}_3$
 - $\text{PSCl}_3 + \text{CH}_3\text{OH} \rightarrow \text{CH}_3\text{OP}(\text{S})\text{Cl}_2 + \text{HCl}$
 - $\text{CH}_3\text{OP}(\text{S})\text{Cl}_2 + \text{CH}_3\text{OH} + \text{NaOH} \rightarrow (\text{CH}_3\text{O})_2\text{P}(\text{S})\text{Cl} + \text{NaCl} + \text{H}_2\text{O}$
- Protocol:
 - Thiophosphorylation: Phosphorus trichloride is reacted with sulfur to produce thiophosphoryl chloride (PSCl_3).
 - Methanolysis (Step 1): The resulting PSCl_3 is then reacted with methanol to form O-methyl phosphorodichloridothioate.
 - Methanolysis (Step 2): This intermediate is further reacted with methanol in the presence of a base, such as sodium hydroxide (methyl lye), to yield O,O-dimethyl phosphorochloridothioate.^[3] The reaction is typically carried out in a solvent like dichloromethane.

Stage 3: Condensation of 3-Methyl-4-nitrophenol and DMPCT

This final step involves the reaction of the two previously synthesized intermediates to produce **fenitrothion**.

- Reaction: $(\text{CH}_3\text{O})_2\text{P}(\text{S})\text{Cl} + \text{HOC}_6\text{H}_3(\text{CH}_3)\text{NO}_2 \rightarrow (\text{CH}_3\text{O})_2\text{P}(\text{S})\text{OC}_6\text{H}_3(\text{CH}_3)\text{NO}_2 + \text{HCl}$
- Protocol:
 - The synthesized 3-methyl-4-nitrophenol (2.5 mmol, 0.382 g) is added to the O,O-dimethyl phosphorochloridothioate in toluene, which was synthesized in the previous step.

- The mixture is stirred at room temperature for 30 minutes.
- A base, such as pyridine or triethylamine, is added to neutralize the hydrochloric acid that is formed as a byproduct.
- The reaction mixture is then refluxed at 70°C for 3 hours in an organic solvent like toluene or xylene under anhydrous conditions.
- After the reaction is complete, the solvent is evaporated under vacuum to yield the crude product.
- The crude technical **fenitrothion** is then purified, typically through washing and filtration, to meet the required specifications.

Data Presentation: Specifications for Technical Grade Fenitrothion

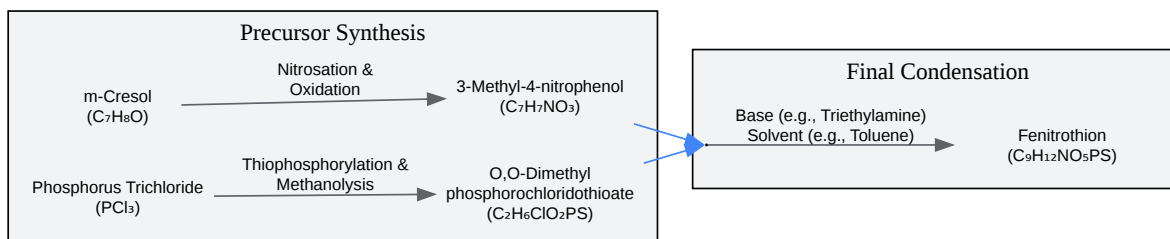
The quality of technical grade **fenitrothion** is critical for its efficacy and safety. The following table summarizes the key specifications as per the Food and Agriculture Organization (FAO).

Parameter	Specification
Fenitrothion Content	≥ 930 g/kg
S-methyl fenitrothion	≤ 5 g/kg
Tetramethyl pyrophosphorothioate (TMPP)	≤ 3 g/kg

Table 1: Specifications for Technical Grade **Fenitrothion**^[4]^[5]

Mandatory Visualization: Synthesis Pathway Diagram

The following diagram illustrates the chemical structures and reactions involved in the synthesis of **fenitrothion**.



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